

Navigating the Safe Disposal of 1,2,3-Trichlorobenzene: A Comprehensive Guide

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Compound of Interest

Compound Name: 1,2,3-Trichlorobenzene

Cat. No.: B151671

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For researchers and professionals in drug development, the proper handling and disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **1,2,3-Trichlorobenzene**, a compound that requires careful management due to its hazardous characteristics.

Immediate Safety and Handling Protocols

Before beginning any disposal-related activities, it is crucial to be familiar with the safety precautions for handling **1,2,3-Trichlorobenzene**. This substance is harmful if swallowed and can cause irritation to the eyes, skin, and respiratory system.^[1] It is also very toxic to aquatic life with long-lasting effects.^[2]

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.^[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^[3]
- Respiratory Protection: Use a P2 filter respirator for harmful particles, especially when dealing with dust or aerosols.^{[1][4][5]} Work in a well-ventilated area or use local exhaust ventilation.^[3]

Step-by-Step Disposal Procedure

The disposal of **1,2,3-Trichlorobenzene** must be conducted in accordance with federal, state, and local hazardous waste regulations.[2][3] Chemical waste generators are responsible for correctly classifying their waste.[2][3]

1. Waste Identification and Classification:

- **1,2,3-Trichlorobenzene** is classified as a hazardous waste.
- It is transported under the shipping name "TOXIC SOLIDS, ORGANIC, N.O.S." with UN Number UN2811.[3]

2. Collection and Storage:

- Collect waste **1,2,3-Trichlorobenzene** in a suitable, tightly closed container.[3]
- Store the container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and acids.[3]
- Label the container clearly as "Hazardous Waste" and include the chemical name "**1,2,3-Trichlorobenzene**."

3. Spill Management:

- In the event of a spill, avoid generating dust.[3] If appropriate, moisten the spilled solid to prevent it from becoming airborne.[1][4][5][6]
- Scoop up the spilled material with a non-sparking tool and place it into a suitable container for disposal.[3]
- For small spills, you can dampen the solid with acetone and transfer it to a suitable container. Use absorbent paper dampened with acetone to clean up any remaining material.[7]
- Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for eventual disposal.[7]
- Wash the contaminated area with a strong soap and water solution.[7]

4. Final Disposal:

- The recommended method for the disposal of **1,2,3-Trichlorobenzene** is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[4\]](#)
- Do not dispose of this chemical into the environment or down the drain.[\[4\]](#)

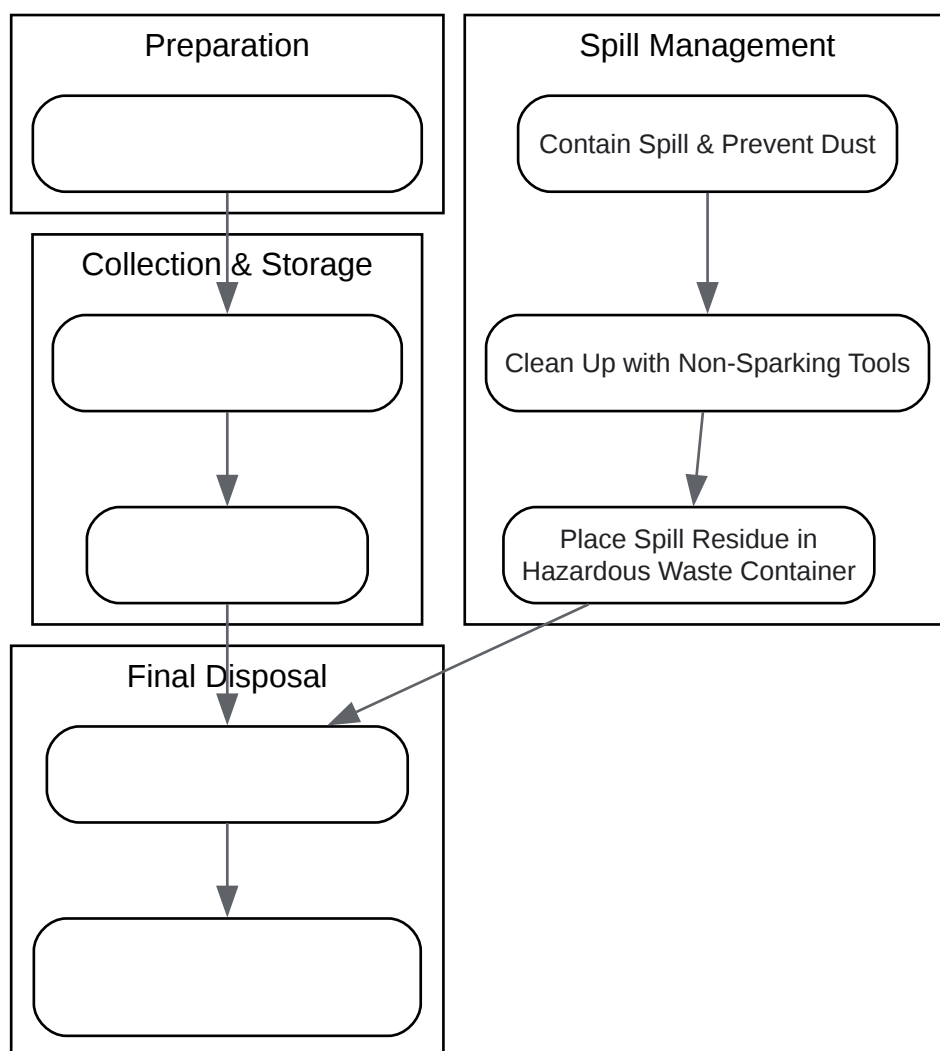
Quantitative Data Summary

The following table summarizes key quantitative data for **1,2,3-Trichlorobenzene** relevant to its handling and disposal.

Property	Value	Source
Oral LD50 (rat)	1830 mg/kg	[3]
Flash Point	113 °C (235.4 °F)	[4]
Autoignition Temperature	> 500 °C (932 °F)	[4]
Boiling Point	218 °C	[4]
Melting Point	53.5 °C	[4]
log Kow (Octanol/water partition coefficient)	4.05	[1] [6]

Disposal Workflow Diagram

The logical steps for the proper disposal of **1,2,3-Trichlorobenzene** are illustrated in the workflow diagram below.



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Caption: Workflow for the safe disposal of **1,2,3-Trichlorobenzene**.

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- To cite this document: BenchChem. [Navigating the Safe Disposal of 1,2,3-Trichlorobenzene: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151671#1-2-3-trichlorobenzene-proper-disposal-procedures]

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